

"storage and handling recommendations for Methyl 2,5-dihydroxycinnamate"

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Compound of Interest

Compound Name: Methyl 2,5-dihydroxycinnamate

Cat. No.: B013695

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Technical Support Center: Methyl 2,5-dihydroxycinnamate

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **Methyl 2,5-dihydroxycinnamate**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Methyl 2,5-dihydroxycinnamate**?

For long-term storage, the solid powder form of **Methyl 2,5-dihydroxycinnamate** should be stored at -20°C for up to three years.^{[1][2]} Some suppliers also recommend storage at or below -10°C.^[3]

Q2: How should I store solutions of **Methyl 2,5-dihydroxycinnamate**?

Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[1] For solutions, storage at -80°C is recommended for up to six months, while storage at -20°C is suitable for up to one month.^[1] One supplier suggests that solutions stored at -80°C can be stable for up to one year.^[2]

Q3: In which solvents is **Methyl 2,5-dihydroxycinnamate** soluble?

Methyl 2,5-dihydroxycinnamate is soluble in Dimethyl Sulfoxide (DMSO) and ethanol.[1][2][4] For DMSO, a concentration of 125 mg/mL can be achieved with ultrasonic warming and heating to 60°C.[1] It is advised to use newly opened, non-hygroscopic DMSO for best results.[1] In ethanol, a solubility of 10 mg/mL is reported, for which sonication is recommended.[2]

Q4: What are the primary hazards associated with handling **Methyl 2,5-dihydroxycinnamate**?

According to safety data sheets, **Methyl 2,5-dihydroxycinnamate** can cause skin and serious eye irritation.[5][6] Some classifications also list it as toxic if swallowed, toxic in contact with skin, and toxic if inhaled, and it may cause respiratory irritation.[5] It may also cause an allergic skin reaction.[7]

Q5: What personal protective equipment (PPE) should be worn when handling this compound?

It is recommended to wear protective gloves and eye protection.[6] In case of dust generation, respiratory protection should be used.[7]

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Compound appears degraded or discolored.	Improper storage conditions (e.g., exposure to light, moisture, or elevated temperatures).	Ensure the compound is stored in a tightly sealed container in a dry, cool, and well-ventilated place, protected from light. ^[8] For long-term stability, store the solid at -20°C. ^{[1][2]}
Difficulty dissolving the compound.	The compound may require specific conditions for solubilization. The solvent may have absorbed moisture.	For DMSO, use ultrasonic warming and heat to 60°C to aid dissolution. ^[1] Always use fresh, anhydrous DMSO as it is hygroscopic. ^[1] For ethanol, sonication is recommended to facilitate dissolution. ^[2]
Inconsistent experimental results.	Repeated freeze-thaw cycles of stock solutions may be causing degradation of the compound.	Prepare aliquots of the stock solution to avoid multiple freeze-thaw cycles. ^[1] Store aliquots at -80°C for long-term use (up to 6 months) or -20°C for short-term use (up to 1 month). ^[1]
Precipitate forms in the stock solution upon storage.	The solution may be supersaturated, or the storage temperature may be too high.	Ensure the compound is fully dissolved initially. If precipitation occurs upon cooling, you may need to gently warm the solution before use. Store solutions at the recommended low temperatures (-20°C or -80°C) to maintain stability. ^[1]

Quantitative Data Summary

Storage Conditions

Form	Temperature	Duration	Source
Solid Powder	-20°C	3 years	[1][2]
Solid Powder	≤ -10°C	Not Specified	[3]
In Solvent	-80°C	6 months - 1 year	[1][2]
In Solvent	-20°C	1 month	[1]

Solubility

Solvent	Concentration	Notes	Source
DMSO	125 mg/mL (643.73 mM)	Requires ultrasonic warming and heating to 60°C. Use newly opened DMSO.	[1]
Ethanol	10 mg/mL (51.5 mM)	Sonication is recommended.	[2]

Experimental Protocols & Workflows

Preparation of Stock Solutions

A detailed methodology for preparing stock solutions is crucial for experimental reproducibility.

- **Weighing the Compound:** In a well-ventilated area, and using appropriate personal protective equipment (PPE), accurately weigh the desired amount of **Methyl 2,5-dihydroxycinnamate** powder.
- **Solvent Addition:** Add the appropriate volume of the chosen solvent (e.g., DMSO or ethanol) to the powder.
- **Dissolution:**
 - **For DMSO:** To achieve a high concentration (e.g., 125 mg/mL), use an ultrasonic bath and warm the solution, heating to 60°C until the solid is completely dissolved.[1]

- For Ethanol: Use sonication to aid the dissolution process.^[2]
- Aliquoting and Storage: Once the compound is fully dissolved, divide the stock solution into smaller, single-use aliquots. Store these aliquots at -80°C for long-term storage or at -20°C for short-term storage to prevent degradation from repeated freeze-thaw cycles.^[1]

First Aid Procedures

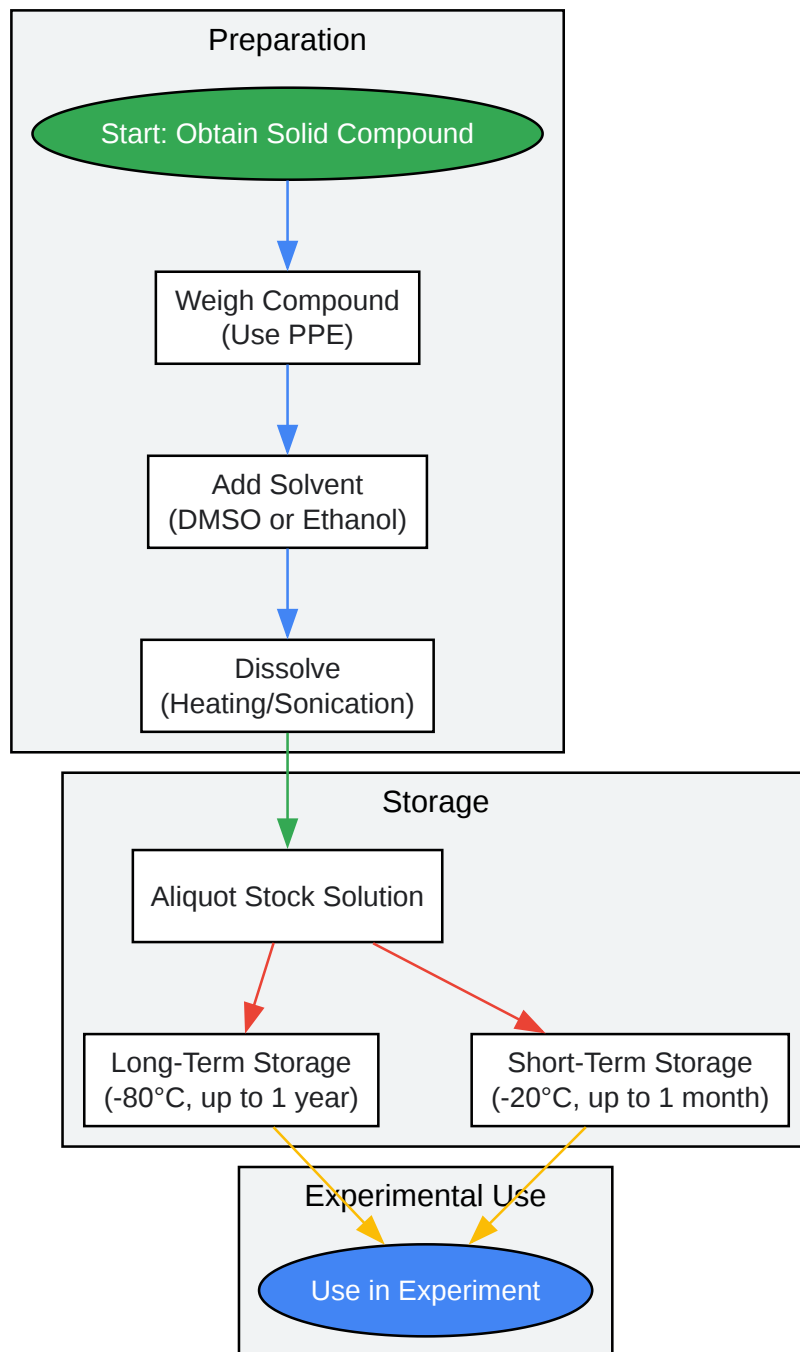
In the event of exposure, follow these first aid measures:

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of water. If skin irritation or a rash occurs, seek medical advice.^{[6][7]}
- Eye Contact: Rinse cautiously with water for several minutes. If present and easy to do, remove contact lenses. Continue rinsing. If eye irritation persists, get medical advice or attention.^[6]
- Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position.^[6]
- Ingestion: If you feel unwell, seek medical advice. Rinse the mouth.^[6]

A rescuer should wear appropriate personal protective equipment, such as rubber gloves and safety goggles.^[6]

Visualized Workflow for Handling and Storage

Workflow for Handling and Storage of Methyl 2,5-dihydroxycinnamate

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Caption: Workflow for the preparation and storage of **Methyl 2,5-dihydroxycinnamate** solutions.

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